

A Technical Guide to the Historical Development and Purification of Ceresin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cerasine

Cat. No.: B164470

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the historical evolution and purification methodologies of ceresin wax. Derived from the naturally occurring mineral wax ozokerite, ceresin has undergone significant development in its production and refinement, leading to a versatile material widely used in the pharmaceutical, cosmetic, and various industrial sectors. This document details the key historical milestones, presents in-depth purification protocols, and tabulates the physicochemical properties of ceresin, offering valuable insights for professionals in research and development.

Historical Development

The history of ceresin is intrinsically linked to its raw material, ozokerite, a naturally occurring fossil wax.^[1] The commercial refinement of ozokerite into the purified product known as ceresin began in the mid-19th century, driven by the need for a more consistent and cost-effective substitute for beeswax.^[2] Early refining techniques emerged to remove impurities and produce a stable white-to-yellow wax suitable for specialized applications, including candle production and as a lubricant.^[2]

A significant milestone in ceresin purification occurred around 1875 with the establishment of a chemical method involving sulfuric acid treatment at elevated temperatures.^[2] This process effectively removed impurities like resins and asphaltenes.^[2] Before the advent of polyethylene in the 1930s, ceresin's chemical resistance was utilized for lining laboratory bottles intended for storing hydrofluoric acid.^[2] While originally derived solely from ozokerite, modern commercial

ceresin can also be produced synthetically from petroleum by blending paraffin and microcrystalline waxes to achieve desired physical properties.[2][3]

The following diagram illustrates the key milestones in the historical development of ceresin.

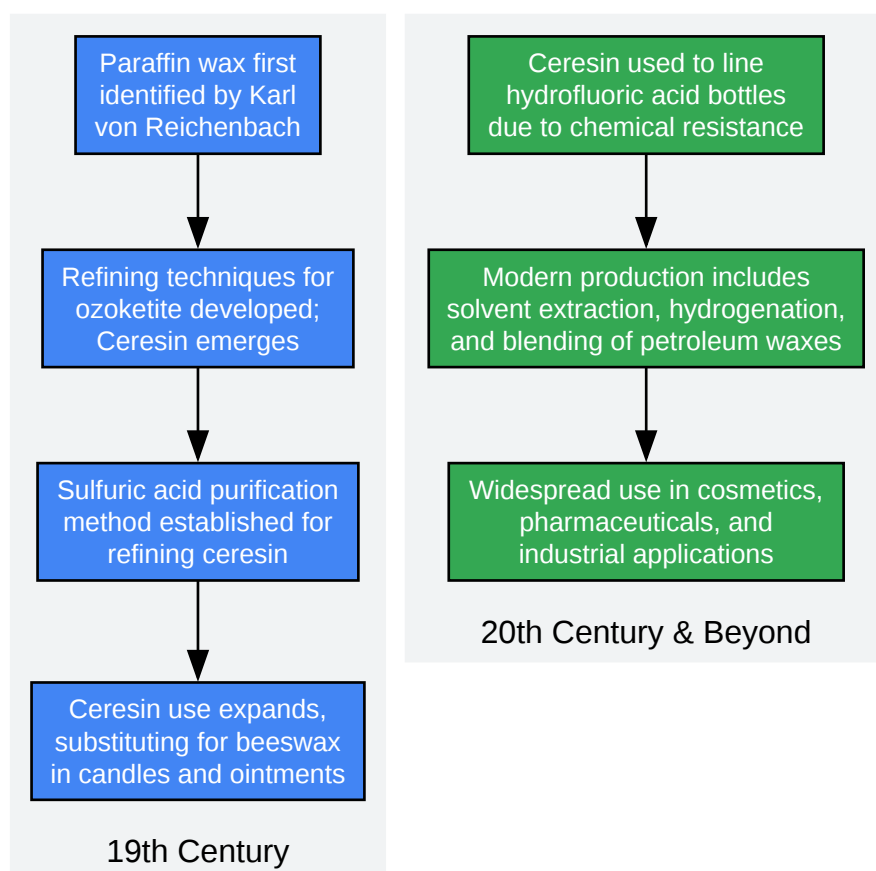


Figure 1: Historical Timeline of Ceresin Development

[Click to download full resolution via product page](#)

Figure 1: Historical Timeline of Ceresin Development

Purification of Ceresin from Ozokerite

Ceresin is obtained through the purification of ozokerite, a mineral wax mined from deposits often found in coal and shale formations.[4][5] The purification process aims to remove mineral and organic impurities, decolorize the wax, and achieve specific physicochemical properties. The two primary historical and modern methodologies are acid-alkali refining and solvent extraction.

Physicochemical Properties

The purification process significantly alters the properties of the raw ozokerite to produce the refined ceresin wax. The following table summarizes the key quantitative data for different grades of ceresin.

| Property | Value | References |
|------------------------|---|---|
| Appearance | White to yellow, odorless, brittle waxy solid | [2] [4] [6] |
| Melting Point | 60 - 85 °C (Varies by grade) | [2] |
| 61 - 78 °C | [7] | |
| 54 - 79 °C | [8] | |
| Density | 0.91 - 0.92 g/cm ³ | [2] |
| Composition | Complex mixture of C20-C32 saturated hydrocarbons (linear and branched) | [2] [4] [7] |
| Hardness (Penetration) | 4 - 17 dmm | [2] |
| Viscosity | 5 - 15 cPs (Higher than paraffin wax) | [2] |
| Solubility | Insoluble in water; Soluble in benzene, chloroform, naphtha, and hot oils | [7] [9] |

Experimental Protocols

Detailed methodologies for the key purification experiments are provided below. These protocols are synthesized from historical and technical descriptions of the processes.

This method was one of the earliest commercial techniques for refining ozokerite.[\[2\]](#)

Objective: To remove impurities and decolorize raw ozokerite using concentrated sulfuric acid and an adsorbent.

Materials:

- Crude, powdered ozokerite
- Concentrated (98%) or fuming sulfuric acid
- Adsorbent material (e.g., animal charcoal, fuller's earth, activated charcoal, silica gel)[2][4][5]
- Neutralizing agent (e.g., sodium carbonate solution)
- Heating mantle or oil bath with temperature control
- Reaction vessel
- Filtration apparatus (heated funnel recommended)

Methodology:

- **Melting and Dehydration:** The mined ozokerite is first heated to melt it, allowing for the physical removal of rock and earth.[5] The wax is then heated to 115-120 °C to remove any residual moisture.[5]
- **Acid Treatment:** The molten, dehydrated ozokerite is placed in a reaction vessel and heated to a temperature between 120 °C and 175 °C.[2] Concentrated or fuming sulfuric acid is slowly added to the powdered wax while stirring. The acid reacts with and dissolves impurities such as resins and asphaltenes.[2]
- **Neutralization:** After the reaction is complete, the acid sludge is removed, and the wax is treated with a neutralizing agent to remove residual acid.
- **Adsorption Filtration:** The acid-treated wax is then filtered while hot through a bed of an adsorbent material like animal charcoal or activated silica gel.[4][5] This step decolorizes the wax and removes fine impurities.
- **Repeated Treatment (Optional):** If the desired color and purity are not achieved, the sulfuric acid treatment and adsorption filtration steps can be repeated.[5]

- Cooling and Solidification: The final filtered, purified ceresin is cooled in molds to form solid cakes or pastilles.[6]

The following diagram illustrates the workflow for the traditional acid purification of ceresin.

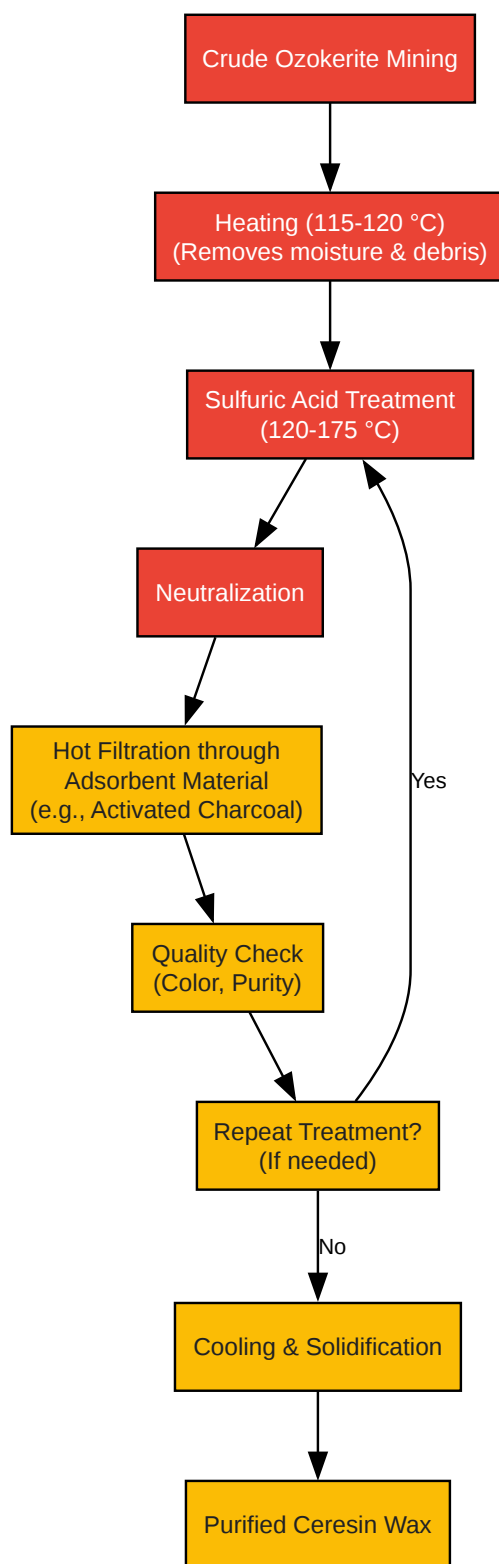


Figure 2: Traditional Sulfuric Acid Purification Workflow

[Click to download full resolution via product page](#)

Figure 2: Traditional Sulfuric Acid Purification Workflow

This alternative method avoids the use of corrosive sulfuric acid at high temperatures and can produce high yields of pure ceresin.[10][11]

Objective: To purify crude ozokerite using solvent extraction, followed by adsorption and optional hydrogenation.

Materials:

- Crude ozokerite
- Solvent (e.g., ligroin, propane, petroleum ether)[12][4][11]
- Adsorbent (e.g., activated clay)[10][4]
- Hydrogen gas (for hydrogenation step)
- Catalyst (for hydrogenation step)
- Extraction vessel with pressure control (if using light hydrocarbons)
- Filtration apparatus
- Solvent recovery system (e.g., evaporator)
- High-pressure reactor (for hydrogenation)

Methodology:

- **Dissolution:** The crude ozokerite is crushed and dissolved in a suitable solvent like ligroin or petroleum ether at a temperature above its melting point.[12][11] These solvents selectively dissolve the ceresin, leaving behind insoluble, higher-molecular-weight impurities like bitumen and resins.[12]
- **Initial Filtration:** The solution is filtered to remove the undissolved impurities.[12]
- **Adsorption Treatment:** The filtered solution containing the dissolved wax is treated with an activated clay to decolorize it.[10][4] The solution is then filtered again to remove the clay.

- **Solvent Removal:** The solvent is evaporated from the purified wax solution, often under reduced pressure, to recover the solid ceresin.[12] The solvent is typically recovered and recycled.
- **Hydrogenation (Optional):** For high-purity grades, particularly for pharmaceutical use, the ceresin can be further refined through hydrogenation.[12] The wax is melted and subjected to hydrogen gas in the presence of a catalyst. This process reduces the content of aromatic hydrocarbons.[12]
- **Cooling and Solidification:** The final product is cooled and solidified.

The diagram below outlines the workflow for the solvent-based purification process.

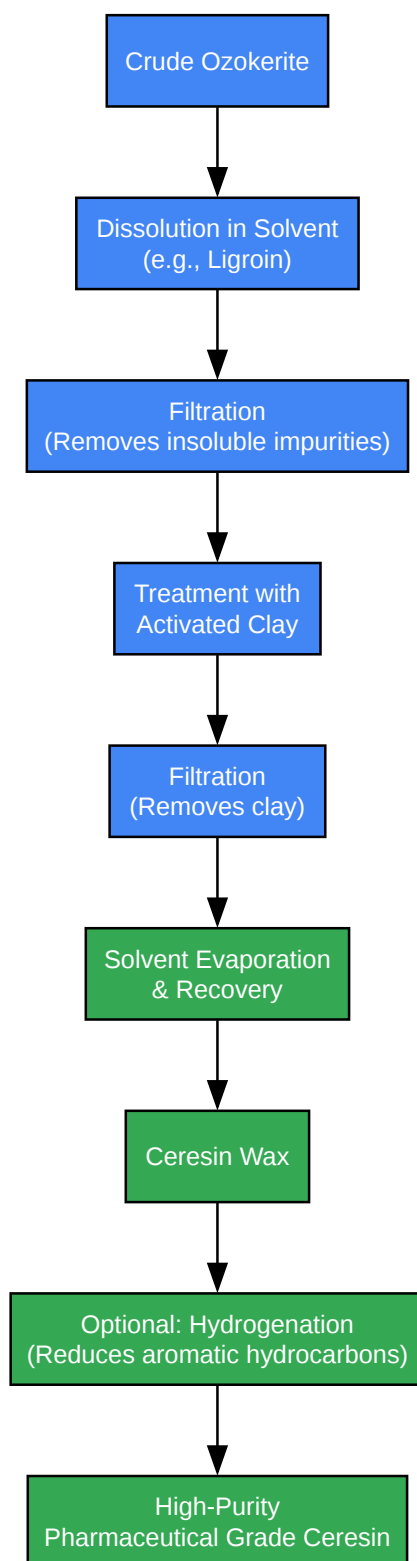


Figure 3: Modern Solvent-Based Purification Workflow

[Click to download full resolution via product page](#)

Figure 3: Modern Solvent-Based Purification Workflow

Conclusion

The journey of ceresin from a raw mineral deposit to a highly purified substance for specialized applications reflects significant advancements in chemical processing and refining technology. Beginning with harsh acid treatments in the 19th century, the purification methods have evolved to include more sophisticated and selective techniques like solvent extraction and hydrogenation. These developments have enabled the production of various grades of ceresin with consistent, well-defined properties, making it an indispensable excipient in the pharmaceutical and cosmetic industries. Understanding the historical context and the technical details of its purification provides researchers and drug development professionals with a robust foundation for its application in modern formulations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ceresin - Noncomedogenic Skincare, Sunscreen Products | South Africa [noncomedogenic.co.za]
- 2. grokipedia.com [grokipedia.com]
- 3. atamankimya.com [atamankimya.com]
- 4. atamankimya.com [atamankimya.com]
- 5. Ceresin - CD Formulation [formulationbio.com]
- 6. CERESIN WAX Six Chongqing Chemdad Co. , Ltd [chemdad.com]
- 7. Ceresin wax - CAMEO [cameo.mfa.org]
- 8. Ceresin wax - WaxPedia [waxpedia.org]
- 9. chembk.com [chembk.com]
- 10. specialchem.com [specialchem.com]
- 11. US2028307A - Process for preparing ceresin - Google Patents [patents.google.com]
- 12. cyberleninka.ru [cyberleninka.ru]

- To cite this document: BenchChem. [A Technical Guide to the Historical Development and Purification of Ceresin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b164470#historical-development-and-purification-of-ceresin]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com